

A Comprehensive Technical Guide to the Safe Handling of 2-Cyanoacetamide

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Compound of Interest

Compound Name: 2-Cyanoacetamide

Cat. No.: B1669375

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **2-Cyanoacetamide** (CAS No: 107-91-5). The information is compiled from multiple safety data sheets (SDS) to ensure a comprehensive understanding for professionals in laboratory and drug development settings.

2-Cyanoacetamide is a versatile organic compound used as a building block in the synthesis of various pharmaceuticals, agrochemicals, and heterocyclic compounds.^[1] It is also utilized in biochemical assays and for the synthesis of Vitamin B6.^{[2][3]} Given its chemical reactivity and potential hazards, strict adherence to safety protocols is mandatory.

Chemical and Physical Properties

2-Cyanoacetamide is a white crystalline powder.^[2] Its key physical and chemical properties are summarized below.

Property	Value	References
CAS Number	107-91-5	[4] [5] [6]
Molecular Formula	C ₃ H ₄ N ₂ O	[1] [2] [6]
Molecular Weight	84.08 g/mol	[1] [6] [7]
Appearance	White crystalline powder	[1] [2] [3]
Melting Point	118 - 126 °C	[1] [2] [5]
Solubility	Highly soluble in water, easily soluble in ethanol.	[2] [3] [8]
Synonyms	Cyanacetamide, Malonamide nitrile, Cyanoiminoacetic acid.	[2] [7] [8]

Hazard Identification and GHS Classification

2-Cyanoacetamide is classified as harmful and an irritant. The toxicological properties of this material have not been fully investigated, warranting caution.

Hazard Classification	Code	Description	References
GHS Pictogram	GHS07 (Exclamation Mark)	[9]	
Signal Word	Warning	[4][9]	
Acute Toxicity, Oral	H302	Harmful if swallowed.	[4][7][9]
Skin Corrosion/Irritation	H315	Causes skin irritation.	[4][7][9]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.	[4][7][9]
STOT - Single Exposure	H335	May cause respiratory irritation.	[4][7][9]
European Hazard Symbol	Xn	Harmful.	
European Risk Phrases	R 20/21/22	Harmful by inhalation, in contact with skin and if swallowed.	

Precautionary Statements (Selected)

- Prevention (P-statements): P261, P264, P270, P271, P280.[4][5]
- Response (P-statements): P301+P312, P302+P352, P304+P340, P305+P351+P338.[4][5]
- Storage (P-statements): P403+P233, P405.[4]
- Disposal (P-statements): P501.[4]

Toxicological Information

The available acute toxicity data for **2-Cyanoacetamide** is limited, indicating that its toxicological profile is not yet fully understood.

Toxicity Endpoint	Species	Value	References
Acute Oral LD50	Mouse	1,680 mg/kg	[5]
Acute Oral LD50	Rat	> 3200 mg/kg	[7][8]

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure and ensure laboratory safety.

Engineering Controls:

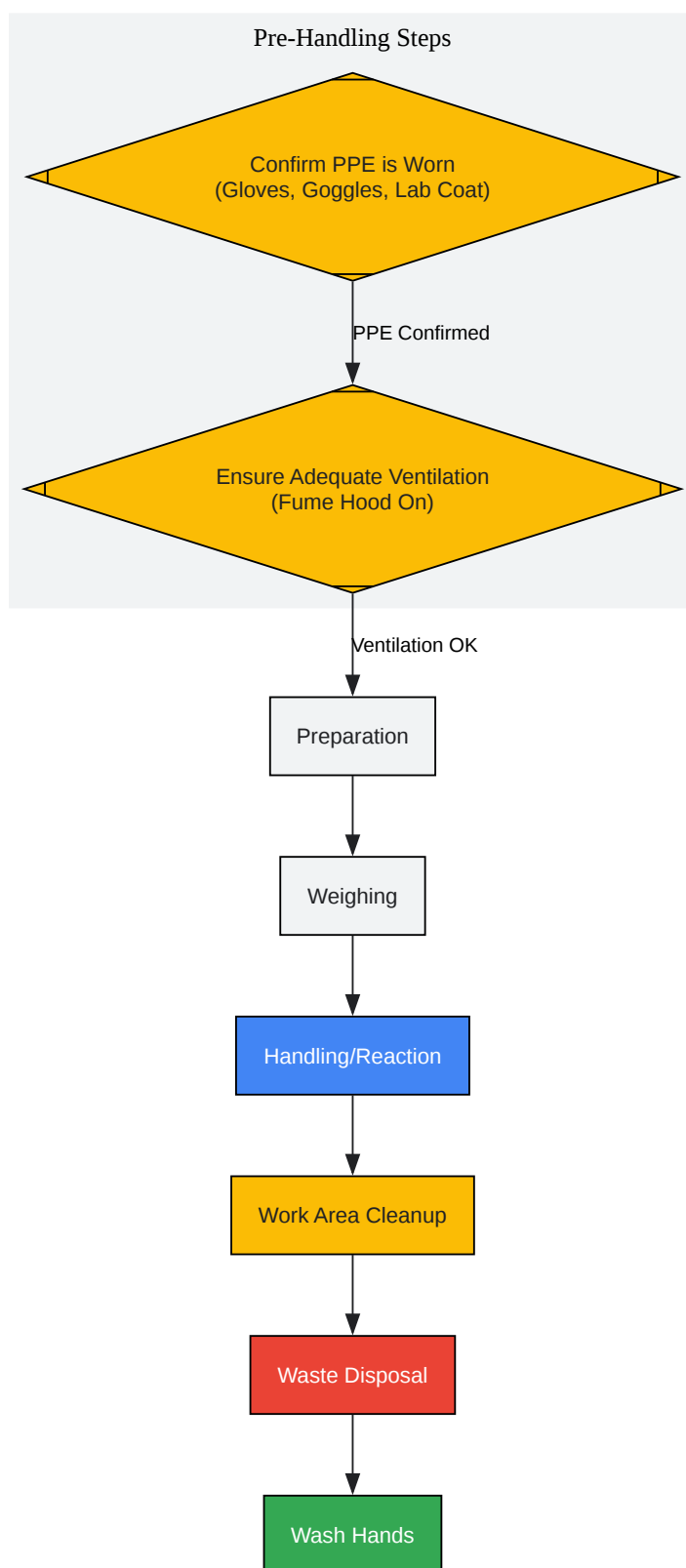
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.[4]
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[6]

Handling Procedures:

- Wash hands and any exposed skin thoroughly after handling.[4]
- Avoid all contact with eyes, skin, and clothing.[4]
- Minimize the generation and accumulation of dust.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[4][10][11]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[10]

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Protect from direct sunlight.
- Store away from incompatible materials, which include strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[6]



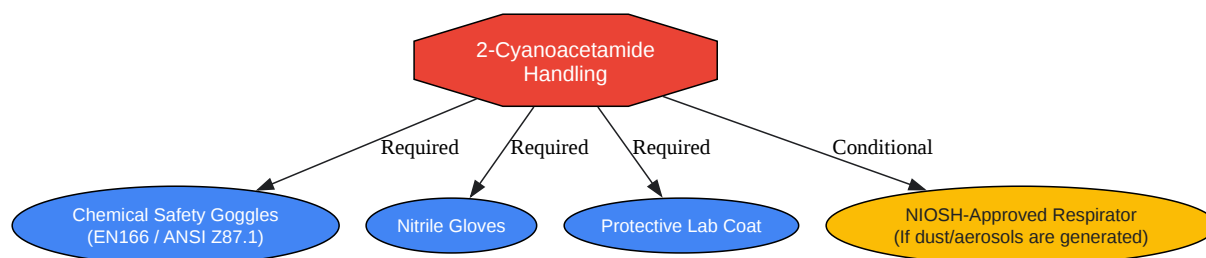
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Caption: Standard Laboratory Handling Workflow for **2-Cyanoacetamide**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

- Eye/Face Protection: Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][10]
- Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., Nitrile rubber with a minimum layer thickness of 0.11 mm). Always inspect gloves before use and use a proper glove removal technique.[5][10]
 - Clothing: Wear a lab coat or other protective clothing to prevent skin exposure.[10]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with a particulate filter approved under NIOSH/MSHA or European Standard EN 149.[6][10]



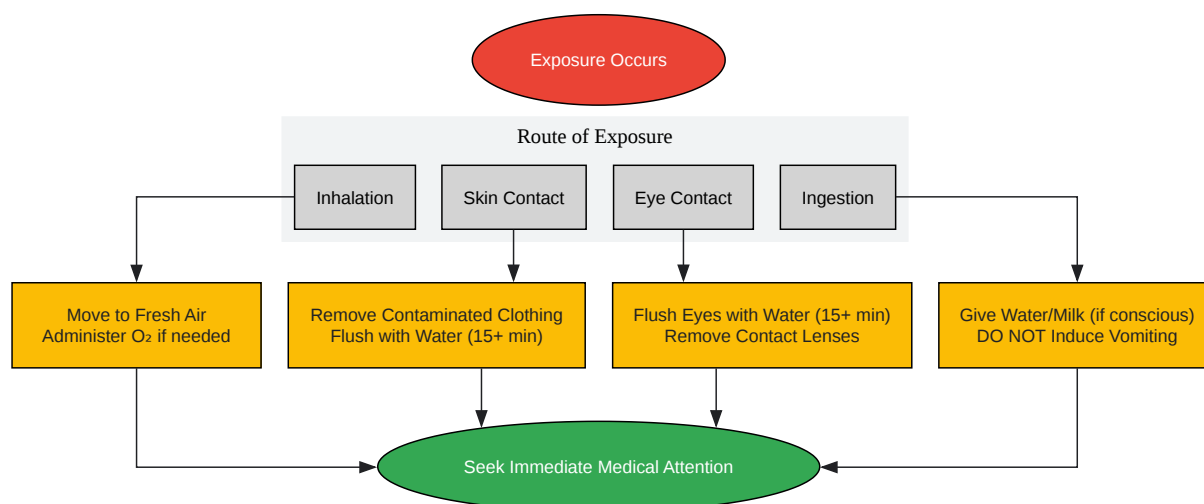
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Caption: Required PPE for Handling 2-Cyanoacetamide.

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of an exposure. Always seek medical attention following any exposure.

- Inhalation: Remove the individual from the exposure area to fresh air immediately. If the person is not breathing, provide artificial respiration. If breathing is difficult, administer oxygen. Get medical aid.
- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical aid.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical aid immediately.[4][6]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Get medical aid immediately.[6]



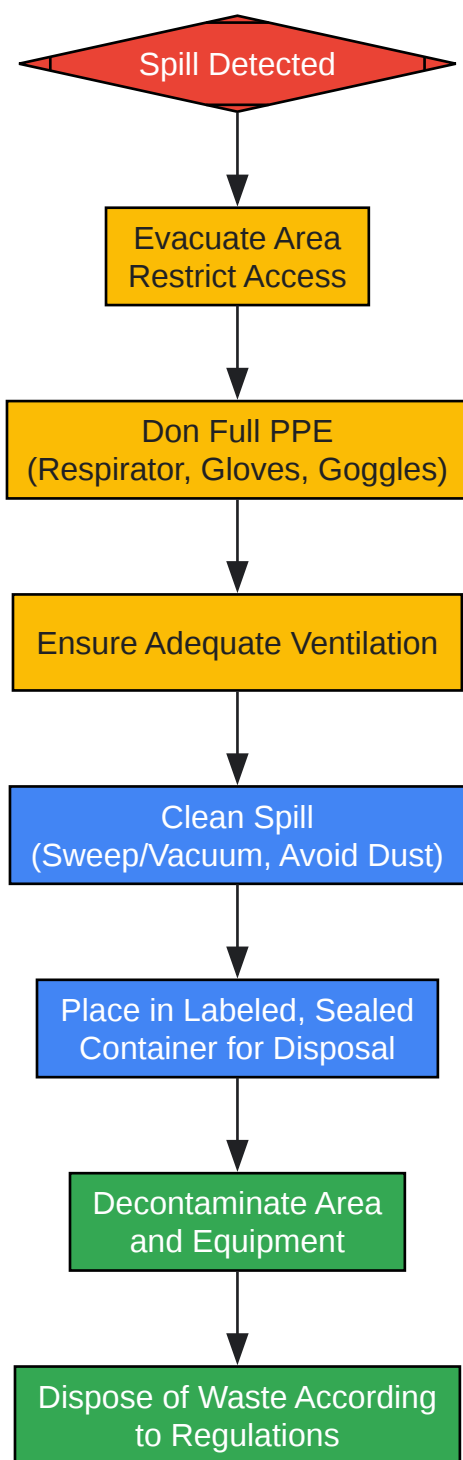
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Caption: First Aid Response for **2-Cyanoacetamide** Exposure.

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and prevent environmental contamination.

- Evacuate: Keep unprotected personnel away and evacuate personnel to safe areas.[\[5\]](#)[\[10\]](#)
- Ventilate: Ensure adequate ventilation in the affected area.[\[5\]](#)
- Protect: Wear the appropriate personal protective equipment (PPE) as detailed in Section 5.[\[5\]](#)
- Contain & Clean:
 - Avoid generating dust.[\[5\]](#)
 - Sweep up, vacuum, or absorb the spilled material with an inert substance (e.g., sand, earth).[\[4\]](#)
 - Place the material into a suitable, clean, dry, and closed container for disposal.[\[5\]](#)
- Environmental: Do not let the product enter drains, other waterways, or soil.[\[4\]](#)[\[5\]](#)
- Disposal: Dispose of the waste material at an approved waste disposal plant, following all local, regional, and national regulations.[\[4\]](#)[\[12\]](#)



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Caption: Spill Cleanup Protocol for 2-Cyanoacetamide.

Experimental Protocols Cited

The information and protocols presented in this guide are derived from standardized Safety Data Sheets (SDS) provided by chemical manufacturers and suppliers.[4][5][6][10] These documents represent established, consensus-based safety practices and do not cite specific, novel research experiments for toxicological or safety testing. The handling, storage, and emergency procedures outlined herein are based on the requirements of regulations such as the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[6]

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a formal risk assessment or the specific Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS before handling any chemical.

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